

The Biosynthesis of Phenazine from the Shikimic Acid Pathway: A Technical Guide

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Compound of Interest

Compound Name: Phenazine

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Abstract

Phenazines are a class of nitrogen-containing heterocyclic compounds produced by a variety of bacteria, renowned for their broad-spectrum antibiotic, antitumor, and biocontrol properties. The biosynthesis of the core **phenazine** structure originates from the shikimic acid pathway, a central metabolic route for the production of aromatic compounds in microorganisms and plants. This technical guide provides an in-depth overview of the **phenazine** biosynthetic pathway, detailing the enzymatic steps, key intermediates, and regulatory networks. It is designed to serve as a comprehensive resource for researchers in microbiology, synthetic biology, and drug development, offering detailed experimental protocols, quantitative data, and visual representations of the core processes to facilitate further research and application of these versatile natural products.

Introduction

Phenazine biosynthesis begins with the diversion of chorismic acid, a key intermediate of the shikimic acid pathway.^[1] Through a series of enzymatic reactions catalyzed by the products of the phz operon, two molecules of a chorismate-derived precursor are condensed and modified to form the characteristic tricyclic **phenazine** scaffold.^{[2][3]} The most common core structures, **phenazine-1-carboxylic acid** (PCA) and **phenazine-1,6-dicarboxylic acid** (PDC), serve as precursors for the vast diversity of over 150 known **phenazine** derivatives.^{[1][4]} Understanding the intricacies of this pathway is crucial for harnessing the biotechnological potential of

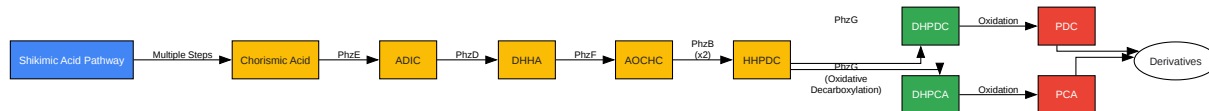
phenazines, from developing novel antibiotics to engineering microbial strains for enhanced production of desired compounds.

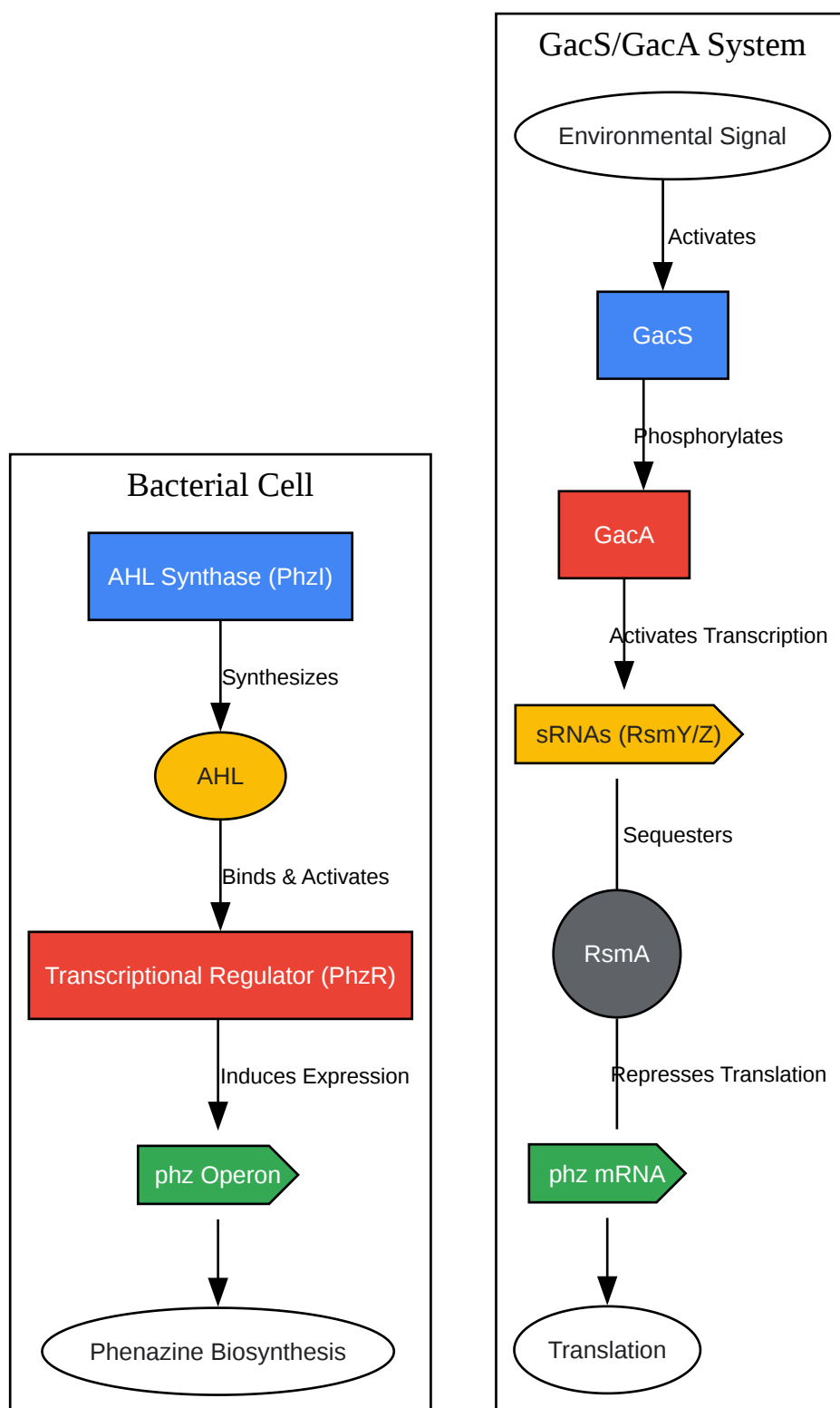
The Core Biosynthetic Pathway

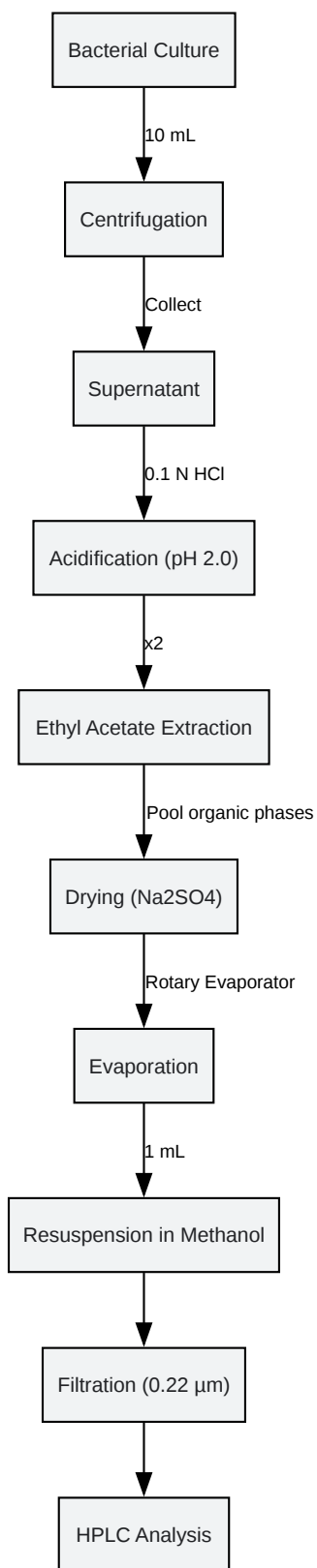
The conversion of chorismic acid to the foundational **phenazine** molecules, PCA and PDC, is orchestrated by a conserved set of enzymes encoded by the *phz* operon, typically comprising *phzA*, *phzB*, *phzC*, *phzD*, *phzE*, *phzF*, and *phzG*.

The pathway initiates with the action of PhzC, a 3-deoxy-D-arabino-heptulosonate-7-phosphate (DAHP) synthase, which channels precursors from primary metabolism into the shikimate pathway, ultimately leading to chorismic acid. PhzE, an isochorismate synthase, then converts chorismic acid to 2-amino-2-deoxyisochorismic acid (ADIC). Subsequently, PhzD catalyzes the formation of trans-2,3-dihydro-3-hydroxyanthranilic acid (DHHA).

The isomerization of DHHA to 6-amino-5-oxocyclohex-2-ene-1-carboxylic acid (AOCHC) is a critical step catalyzed by the isomerase PhzF. Following this, PhzB facilitates the condensation of two AOCHC molecules to form the tricyclic intermediate hexahydro**phenazine**-1,6-dicarboxylic acid (HHPDC). The final steps of core **phenazine** biosynthesis are mediated by the FMN-dependent oxidase PhzG, which is involved in the oxidation of HHPDC to dihydro**phenazine**-1,6-dicarboxylic acid (DHPDC) and, through oxidative decarboxylation, to dihydro**phenazine**-1-carboxylic acid (DHPCA). The role of PhzA, which shares high sequence similarity with PhzB, is thought to enhance the efficiency of PCA production, although it is not essential for the process.







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References

- 1. researchgate.net [researchgate.net]
- 2. The structural biology of phenazine biosynthesis - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. An upstream sequence modulates phenazine production at the level of transcription and translation in the biological control strain *Pseudomonas chlororaphis* 30-84 - PMC [pmc.ncbi.nlm.nih.gov]
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